

2-Ethylpyridine as a heterocyclic aromatic compound

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Compound of Interest

Compound Name: **2-Ethylpyridine**

Cat. No.: **B127773**

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An In-depth Technical Guide to **2-Ethylpyridine**

Introduction

2-Ethylpyridine is a heterocyclic aromatic organic compound belonging to the azaarene class. [1][2] It consists of a pyridine ring substituted at the 2-position with an ethyl group.[3] At room temperature, it is a colorless to pale yellow liquid with a sharp, pungent, and unpleasant odor. [3][4][5] Its aromatic nature contributes to its stability and defines its chemical behavior in various reactions.[3] This compound serves as a crucial intermediate and building block in the synthesis of pharmaceuticals, agrochemicals, dyes, and materials.[3][5] It is particularly important as a precursor for 2-vinylpyridine, which is used in the production of synthetic rubber and polymers, and for various pharmaceutical products, including tuberculostatics.[6]

Chemical Identifiers

- IUPAC Name: **2-ethylpyridine**[4]
- CAS Number: 100-71-0[4][7]
- Molecular Formula: C₇H₉N[7][8]
- SMILES: CCC1=CC=CC=N1[4]
- InChI Key: NRGGMCIBEHAIL-UHFFFAOYSA-N[4]

Physicochemical Properties

The physical and chemical properties of **2-ethylpyridine** are summarized in the table below. It is a flammable liquid with limited solubility in water but is soluble in organic solvents like ethanol and ether.[\[3\]](#)[\[9\]](#)

Property	Value	Source(s)
Molecular Weight	107.15 g/mol	[4] [5] [8]
Appearance	Colorless to pale yellow liquid	[1] [3] [5]
Density	0.937 g/mL at 25 °C	[7] [8]
Melting Point	-63 °C	[7] [8]
Boiling Point	149 °C	[7] [8]
Flash Point	29.44 °C (85 °F)	[7] [9]
Water Solubility	~45 g/L at 20 °C	[7]
Vapor Pressure	4.89 mmHg at 25 °C	[4] [9]
Refractive Index (n _{20/D})	1.494 - 1.500	[7] [8] [9]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **2-ethylpyridine**.

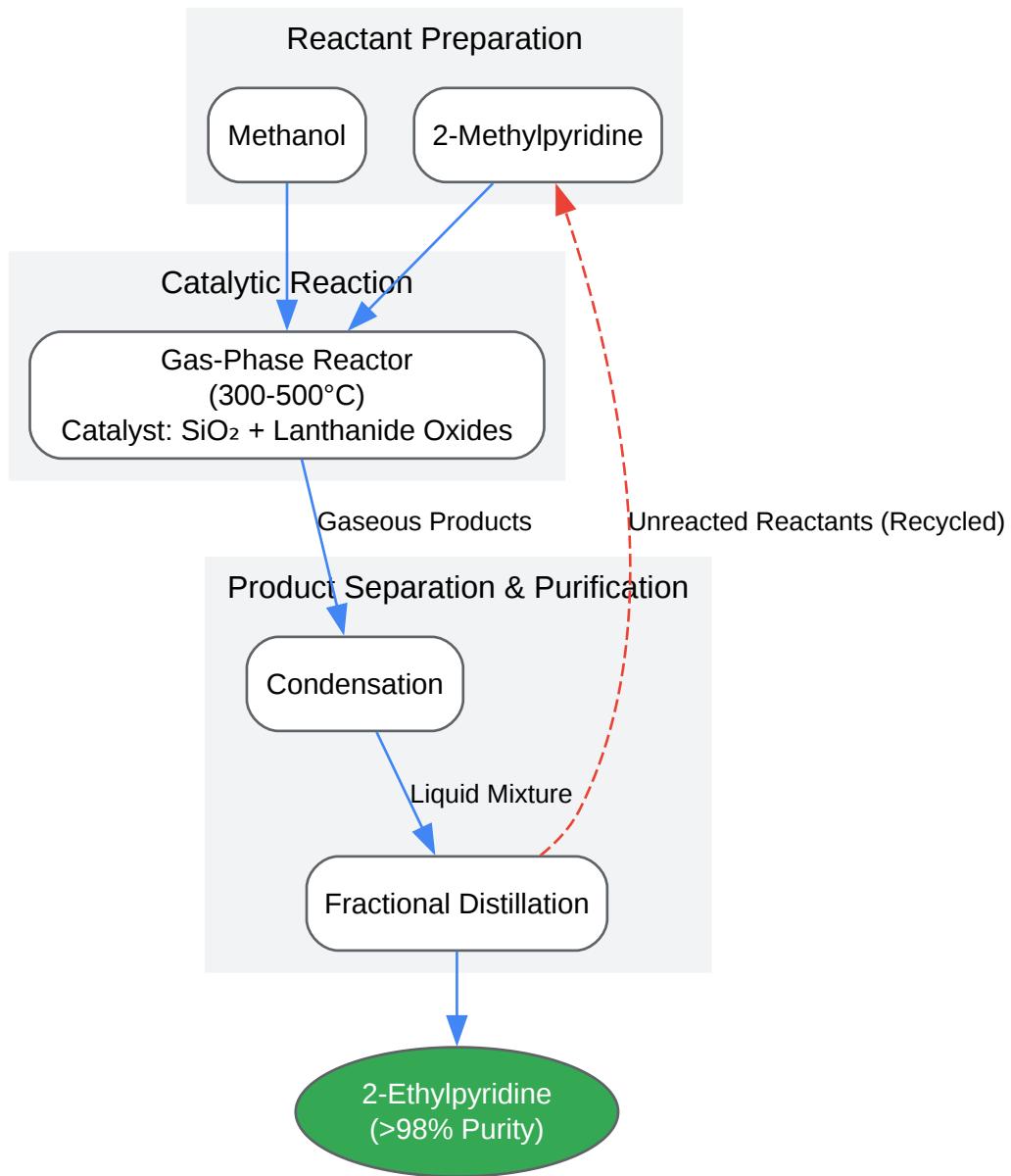
Spectrum Type	Key Features and Observations	Source(s)
¹ H NMR	Spectra show characteristic signals for the ethyl group (a triplet and a quartet) and distinct signals for the protons on the pyridine ring. The solvent is typically CDCl ₃ .	[10][11]
¹³ C NMR	Provides data on the seven carbon atoms in the molecule, distinguishing between the ethyl group carbons and the five carbons of the pyridine ring.	[10]
Mass Spectrometry (GC-MS)	The electron ionization (EI) mass spectrum typically shows a prominent molecular ion peak [M] ⁺ at m/z 107 and a base peak [M-1] ⁺ at m/z 106 due to the loss of a hydrogen atom from the ethyl group. Other significant fragments appear at m/z 79 and 52.	[4][12]
Infrared (IR) Spectroscopy	The FTIR spectrum displays characteristic bands corresponding to C-H stretching of the aromatic ring and the alkyl group, C=C and C=N stretching vibrations of the pyridine ring, and ring vibrations.	[4][13]

Synthesis and Production

2-Ethylpyridine can be synthesized through several routes. A primary industrial method involves the catalytic methylation of 2-methylpyridine (α -picoline) with methanol in the gas phase.^[6] This process is economically advantageous as it avoids the use of more expensive reagents.^[6] Another established method is the condensation of paraldehyde (a trimer of acetaldehyde) with ammonia.^[14]

General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **2-ethylpyridine** from 2-methylpyridine and methanol.



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Caption: Workflow for **2-Ethylpyridine** Synthesis.

Experimental Protocols

Synthesis of 2-Ethylpyridine via Catalytic Methylation

This protocol is a generalized procedure based on patented industrial methods for the gas-phase alkylation of 2-methylpyridine.[6]

Objective: To synthesize **2-ethylpyridine** by reacting 2-methylpyridine with methanol over a solid-phase catalyst.

Materials:

- 2-methylpyridine (α -picoline)
- Methanol
- Catalyst: Silicon dioxide (silica gel) impregnated with a mixture of lanthanide oxides (e.g., didymium oxide).[6]
- Inert gas (e.g., Nitrogen)

Equipment:

- Fixed-bed flow reactor system with a heating mechanism (tube furnace)
- Syringe pumps or mass flow controllers for reactant delivery
- Evaporator/preheater section
- Condenser and collection flask system
- Gas chromatograph (GC) for product analysis

Procedure:

- Catalyst Activation: The catalyst is packed into the reactor tube and activated by heating to 150-850 °C under a flow of inert gas to remove moisture and adsorbed species.[6]
- Reaction Setup: The reactor temperature is set to the desired reaction temperature, typically in the range of 300-500 °C.[6]
- Reactant Feed: A mixture of 2-methylpyridine and methanol (e.g., in a 1:1 to 1:20 weight ratio) is pumped into the evaporator section where it is vaporized and mixed.[6]
- Catalytic Conversion: The gaseous reactant mixture is passed through the heated catalyst bed. The contact time is controlled by the flow rate.
- Product Collection: The reaction effluent from the reactor is passed through a condenser to liquefy the products and unreacted starting materials. The condensate is collected in a cooled flask.
- Purification: The collected liquid mixture is separated by fractional distillation. Unreacted 2-methylpyridine and methanol can be recovered and recycled. The fraction boiling at approximately 149 °C is collected as **2-ethylpyridine**.[6]
- Analysis: The purity of the final product is confirmed using Gas Chromatography (GC) and its identity verified by GC-MS and NMR spectroscopy.

Analytical Method: Quantification in Complex Mixtures

This protocol describes the use of **2-ethylpyridine** as an analytical standard for its quantification in a complex matrix, such as cigarette smoke, using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To accurately quantify the concentration of **2-ethylpyridine** in a sample matrix.

Materials:

- **2-Ethylpyridine** analytical standard ($\geq 97.0\%$ purity)
- Internal Standard (e.g., deuterated pyridine)
- Organic solvent (e.g., Dichloromethane, Methanol)

- Sample matrix for analysis

Equipment:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Appropriate GC column (e.g., capillary column suitable for basic compounds)
- Vortex mixer, centrifuge, analytical balance

Procedure:

- Standard Stock Solution Preparation: Accurately weigh a known amount of **2-ethylpyridine** analytical standard and dissolve it in a precise volume of solvent to create a stock solution of known concentration.
- Calibration Curve: Prepare a series of calibration standards by performing serial dilutions of the stock solution. Add a constant, known amount of the internal standard to each calibration standard.
- Sample Preparation: Extract the analytes from the sample matrix using an appropriate solvent extraction method. Add the same known amount of internal standard to the sample extract.
- GC-MS Analysis: Inject the prepared calibration standards and sample extracts into the GC-MS system. The GC will separate the components of the mixture, and the MS will detect and quantify the **2-ethylpyridine** and the internal standard, typically using selected ion monitoring (SIM) mode for higher sensitivity.
- Data Analysis: Construct a calibration curve by plotting the ratio of the peak area of **2-ethylpyridine** to the peak area of the internal standard against the concentration of the calibration standards.
- Quantification: Determine the concentration of **2-ethylpyridine** in the sample by using the peak area ratio from the sample chromatogram and interpolating from the linear regression of the calibration curve.

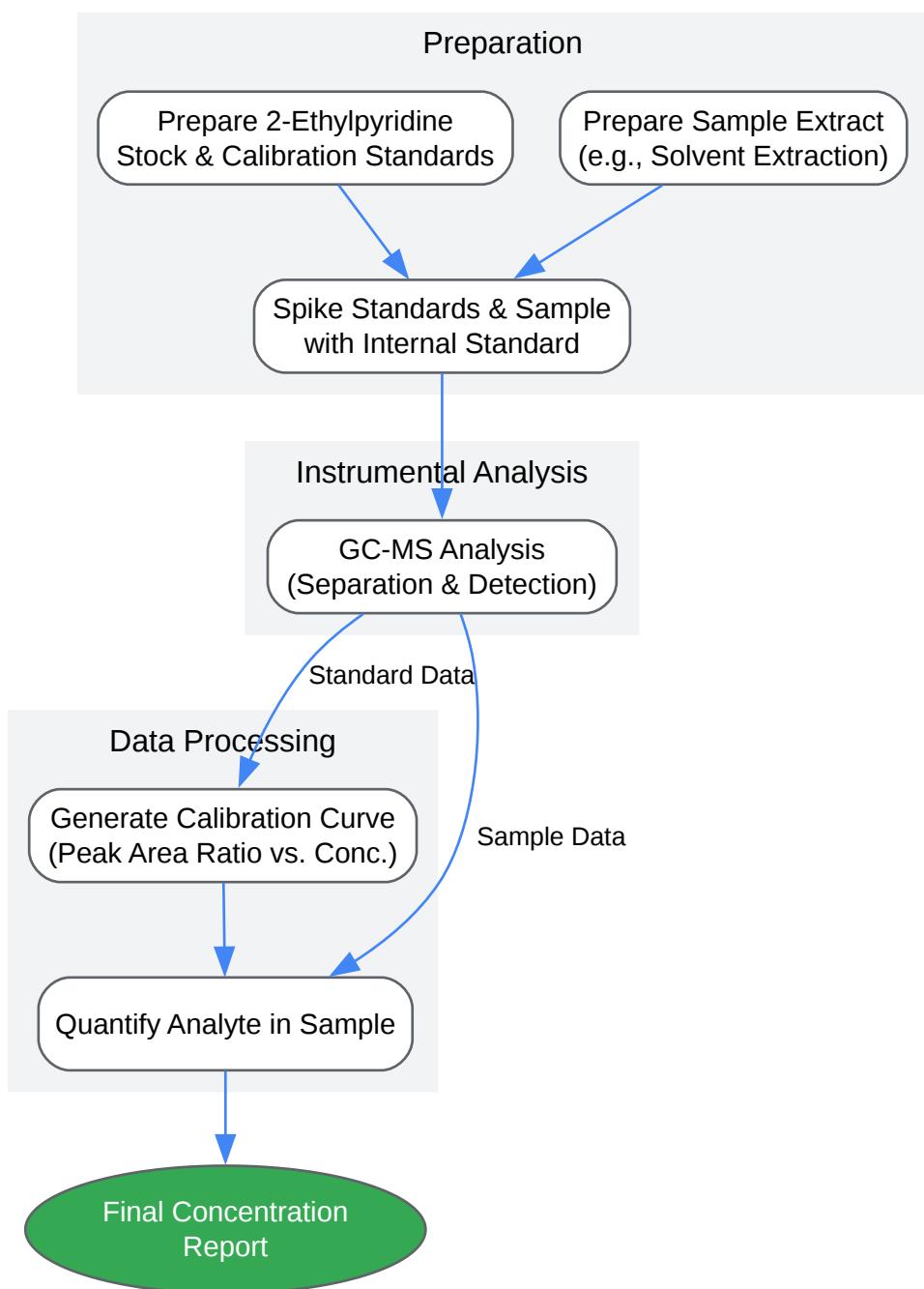
Applications in Research and Drug Development

2-Ethylpyridine is a versatile compound with several applications in scientific research and industry.

- Chemical Intermediate: It is a fundamental building block for synthesizing more complex molecules. It is a key precursor in the manufacture of 2-vinylpyridine, which is essential for producing specialty polymers and copolymers used in synthetic rubber and adhesives.[5][6] It is also an intermediate for various pharmaceuticals, dyes, and agrochemicals.[5]
- Pharmaceutical and Biological Research: Derivatives of **2-ethylpyridine** are of significant interest in medicinal chemistry. The compound itself has been used in studies to assess the effects of pyridine derivatives on the proliferation and survival of various cell lines, including human umbilical vein endothelial cells (HUVECs).[1][13][15] Furthermore, metal complexes incorporating **2-ethylpyridine** ligands have been investigated for their potential anticancer activities.[16] The core structure is related to active pharmaceutical ingredients such as Betahistine, an anti-vertigo drug.[17]
- Analytical Chemistry: High-purity **2-ethylpyridine** serves as an analytical standard for the quantitative determination of pyridine compounds in various complex matrices, including environmental samples, coal-derived liquids, and tobacco smoke.[2] Additionally, silica functionalized with **2-ethylpyridine** is used as a stationary phase in supercritical fluid chromatography (SFC), proving particularly effective for the achiral separation of basic compounds.[1][18]

General Analytical Workflow

The diagram below outlines the typical workflow for using **2-ethylpyridine** as a standard in a quantitative analytical procedure.

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Caption: Workflow for Quantitative Analysis using **2-Ethylpyridine** Standard.

Safety and Toxicology

2-Ethylpyridine is a hazardous chemical that requires careful handling. It is a flammable liquid and vapor.^[4] Exposure can cause irritation to the skin, eyes, and respiratory system.^{[7][9]} It is

considered harmful if inhaled, swallowed, or absorbed through the skin.[4][19]

Hazard Type	GHS Classification and Statements	Source(s)
Physical Hazards	H226: Flammable liquid and vapor (Flammable Liquid, Category 3)	[4]
Health Hazards	H312: Harmful in contact with skin (Acute Toxicity, Dermal, Cat. 4) H332: Harmful if inhaled (Acute Toxicity, Inhalation, Cat. 4) H315: Causes skin irritation (Skin Irritation, Cat. 2) H319: Causes serious eye irritation (Eye Irritation, Cat. 2) H335: May cause respiratory irritation (STOT SE, Cat. 3)	[4]
Recommended PPE	Wear protective gloves, protective clothing, eye protection, and face protection. Use in a well-ventilated area or with a suitable respirator.	[19] [20]
Handling	Keep away from heat, sparks, open flames, and hot surfaces. Ground and secure containers when transferring. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	[20] [21]

First Aid

Eyes: Rinse immediately with plenty of water and seek medical advice. Skin: Remove contaminated clothing and [7][20] rinse skin with water/shower. Inhalation: Move person to fresh air.

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